

(4S)-4,5-dihydroxy-2-oxopentanoic acid synonyms and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4S)-4,5-dihydroxy-2-oxopentanoic
acid

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Technical Guide: (4S)-4,5-dihydroxy-2-oxopentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(4S)-4,5-dihydroxy-2-oxopentanoic acid**, a significant keto acid involved in microbial metabolism. This document outlines its chemical identity, including synonyms and CAS number, and delves into its role in the D-xylose degradation pathway.

Chemical Identity and Properties

(4S)-4,5-dihydroxy-2-oxopentanoic acid is a chiral organic compound with the molecular formula $C_5H_8O_5$. Its identity is crucial for researchers in the fields of biochemistry and drug development.

Table 1: Synonyms and CAS Number for **(4S)-4,5-dihydroxy-2-oxopentanoic Acid**

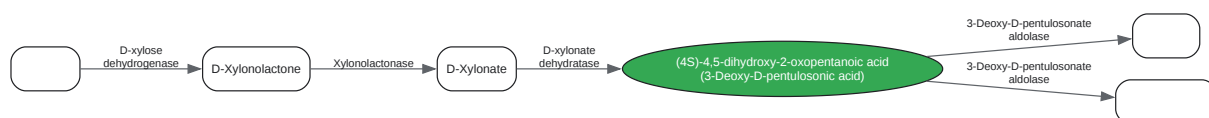
Attribute	Value
IUPAC Name	(4S)-4,5-dihydroxy-2-oxopentanoic acid
CAS Number	53857-83-3
Synonyms	3-Deoxy-D-pentulosonic acid, 2-Keto-3-deoxy-D-xylonic acid, (S)-4,5-dihydroxy-2-oxopentanoic acid

Metabolic Significance: The Weimberg Pathway

(4S)-4,5-dihydroxy-2-oxopentanoic acid, also known as 3-Deoxy-D-pentulosonic acid, is a key intermediate in the Weimberg pathway, a metabolic route for the degradation of D-xylose observed in some microorganisms, notably bacteria of the *Pseudomonas* genus.[1] This pathway is of interest to researchers studying microbial metabolism and biofuel production.

The pathway begins with the oxidation of D-xylose and proceeds through a series of enzymatic reactions, culminating in the formation of pyruvate and glycolaldehyde from the cleavage of 3-deoxy-D-pentulosonic acid.[1]

Below is a diagram illustrating the core steps of the Weimberg pathway leading to and from **(4S)-4,5-dihydroxy-2-oxopentanoic acid**.



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Caption: The Weimberg pathway for D-xylose degradation.

Experimental Protocols

While a specific, detailed experimental protocol for the de novo chemical synthesis of **(4S)-4,5-dihydroxy-2-oxopentanoic acid** is not readily available in the surveyed literature, its

enzymatic synthesis and the synthesis of related compounds provide valuable insights for researchers.

Enzymatic Synthesis of D-Xylonate (a precursor):

An efficient method for the multigram synthesis of D-xylonate, the precursor to **(4S)-4,5-dihydroxy-2-oxopentanoic acid** in the Weimberg pathway, has been described. This chemoenzymatic process utilizes a recombinant xylose dehydrogenase from *Caulobacter crescentus*.

Key Methodological Steps:

- **Reaction Mixture:** The reaction is typically carried out in an ammonium bicarbonate buffer (e.g., 10 mM, pH 8.0).
- **Substrates:** D-xylose is used as the primary substrate, with acetaldehyde as a co-substrate for cofactor regeneration.
- **Enzymes:** A cell-free extract containing overexpressed xylose dehydrogenase and a commercially available alcohol dehydrogenase are used.
- **Cofactor:** NAD⁺ is required as a cofactor and is regenerated in situ.
- **pH Control:** The pH of the reaction is maintained at 8.0 by the addition of a base (e.g., 8 M NaOH).
- **Product Isolation:** The volatile buffer and byproducts can be removed by evaporation, simplifying product isolation.

Synthesis of 2-keto-3-deoxy-D-xylonate (an analogue):

A practical synthesis for the closely related 2-keto-3-deoxy-D-xylonate has been developed, which may be adaptable.^[2]

Key Methodological Steps:^[2]

- **Starting Materials:** The synthesis starts with the reaction of the anion of ethyl 2-[(tert-butyl)dimethylsilyl]oxy]-2-(dimethoxy phosphoryl) acetate with enantiopure glyceraldehyde

acetone. [2]

- Intermediate Formation: This reaction yields O-silyl-enol esters. [2]
- Deprotection: A global deprotection step is then carried out to yield the final product. [2]

Researchers aiming to synthesize **(4S)-4,5-dihydroxy-2-oxopentanoic acid** could potentially adapt these methodologies, for instance, by using the enzymatically synthesized D-xylonate as a starting material for subsequent chemical or enzymatic conversion steps. Further research into the specific D-xylonate dehydratase and 3-deoxy-D-pentulose aldolase enzymes from organisms known to possess the Weimberg pathway could lead to a complete enzymatic synthesis of the target molecule.

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References

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- To cite this document: BenchChem. [(4S)-4,5-dihydroxy-2-oxopentanoic acid synonyms and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144818#4s-4-5-dihydroxy-2-oxopentanoic-acid-synonyms-and-cas-number]

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